

Application Notes and Protocols: 2-Mercapto-5-(trifluoromethyl)pyridine in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 2-Mercapto-5-(trifluoromethyl)pyridine

Cat. No.: B018515

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utility of **2-mercaptop-5-(trifluoromethyl)pyridine** as a versatile building block in the synthesis of pharmaceuticals. This document details its application in the development of antiviral and potential anticancer agents, providing detailed experimental protocols, quantitative data, and visual diagrams of synthetic pathways and biological mechanisms.

Introduction

2-Mercapto-5-(trifluoromethyl)pyridine, a yellow crystalline solid, is a key heterocyclic intermediate in medicinal chemistry. The presence of the trifluoromethyl group imparts unique properties to target molecules, such as enhanced metabolic stability, increased lipophilicity, and improved binding affinity to biological targets. This makes it a valuable synthon for the development of novel therapeutic agents. This document focuses on its application in the synthesis of the HIV protease inhibitor, Tipranavir, and explores its potential in the creation of novel anticancer compounds.

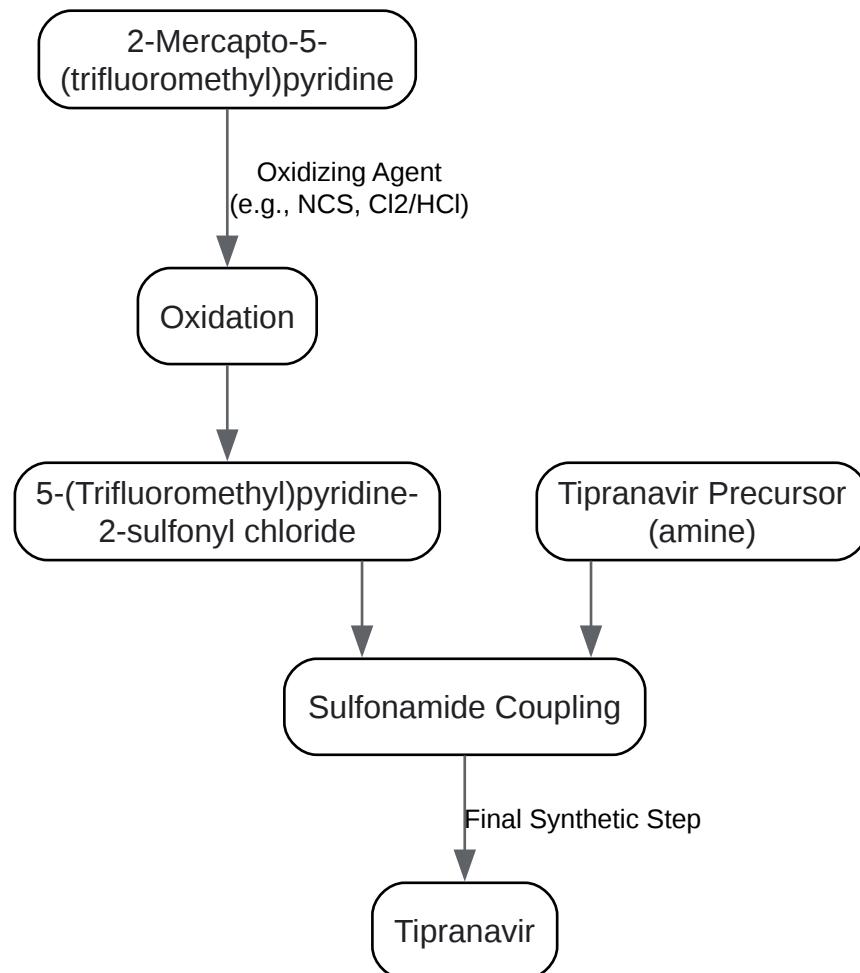
Physicochemical Properties

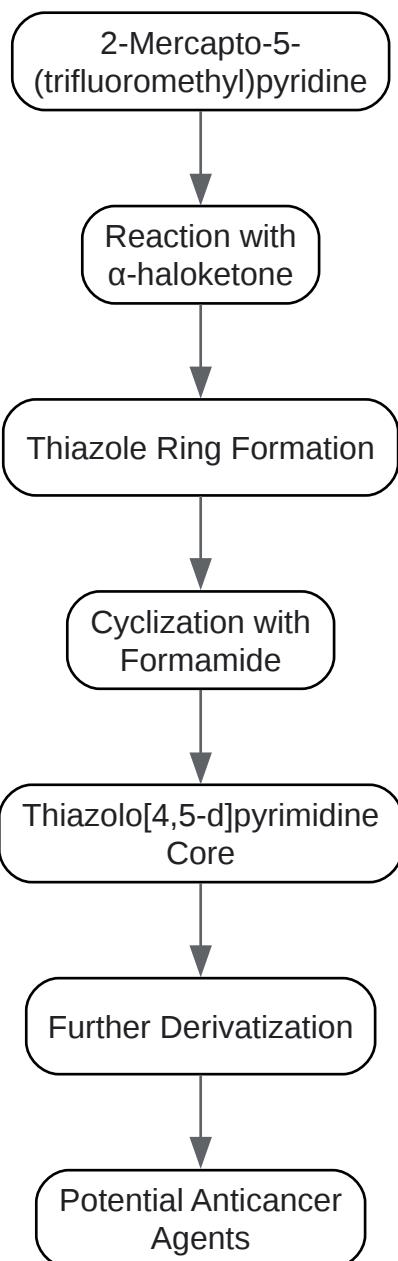
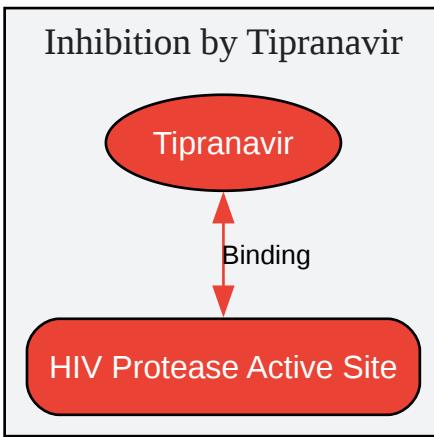
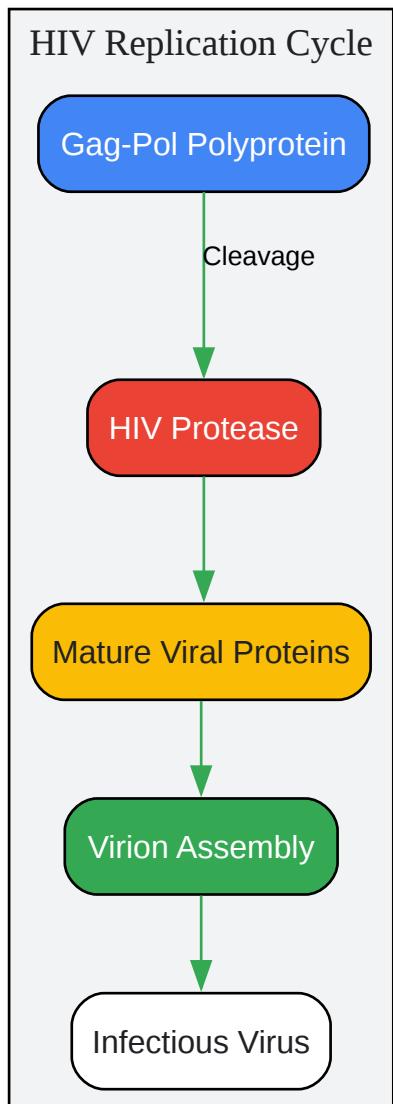
Property	Value
CAS Number	76041-72-0
Molecular Formula	C ₆ H ₄ F ₃ NS
Molecular Weight	179.16 g/mol
Appearance	Yellow Crystalline Solid [1]
Melting Point	154-159 °C [1]
Synonyms	5-(Trifluoromethyl)-2-pyridinethiol, 5-(Trifluoromethyl)-2(1H)-pyridinethione [2]

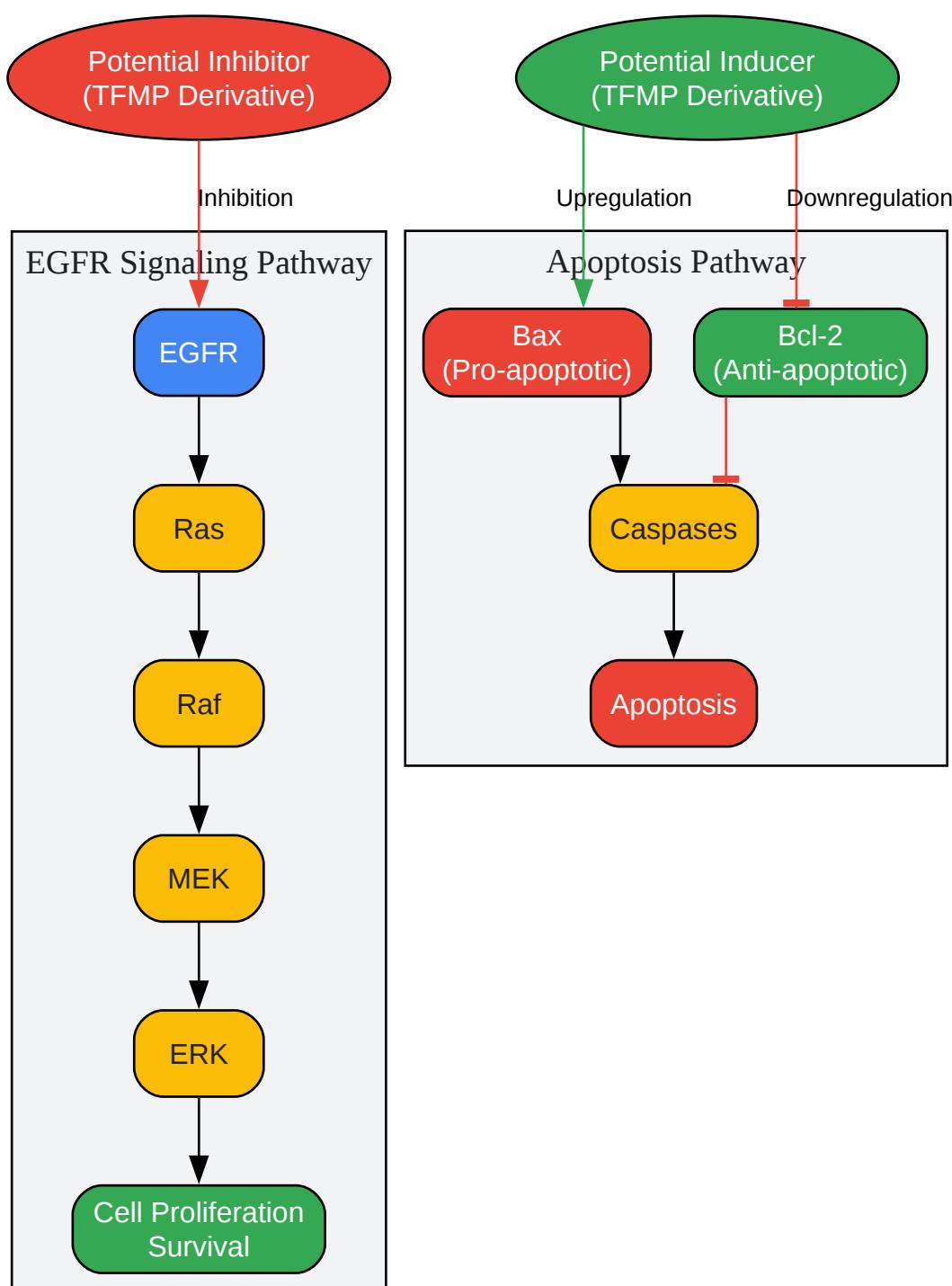
Application in Antiviral Drug Synthesis: Tipranavir

2-Mercapto-5-(trifluoromethyl)pyridine is a crucial precursor for the synthesis of 5-(trifluoromethyl)pyridine-2-sulfonyl chloride, a key intermediate in the final step of the synthesis of the non-peptidic HIV protease inhibitor, Tipranavir.[\[1\]](#) Tipranavir is used in the treatment of HIV-1 infection, particularly in patients with resistance to other protease inhibitors.

Synthetic Workflow for Tipranavir Intermediate







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References

- 1. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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